

# A Technical Guide to the Physical Properties of Ethyl L-phenylalaninate Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethyl L-phenylalaninate hydrochloride*

Cat. No.: *B554976*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients and their intermediates is fundamental. **Ethyl L-phenylalaninate hydrochloride**, a derivative of the essential amino acid L-phenylalanine, serves as a crucial building block in peptide synthesis and various pharmaceutical applications.<sup>[1]</sup> This technical guide provides a comprehensive overview of its physical properties, presented for clarity and practical application in a laboratory and development setting.

## Core Physical and Chemical Characteristics

**Ethyl L-phenylalaninate hydrochloride** is identified by the CAS Number 3182-93-2.<sup>[1][2][3][4][5][6][7][8][9][10]</sup> It has a molecular formula of  $C_{11}H_{16}ClNO_2$  and a molecular weight of approximately 229.7 g/mol.<sup>[3][4][7][8][11]</sup> The compound is also known by several synonyms, including L-Phenylalanine ethyl ester hydrochloride, H-L-Phe-OEt·HCl, and Phe-OEt HCl.<sup>[1][2][3]</sup>

## Tabulated Physical Properties

The quantitative physical properties of **Ethyl L-phenylalaninate hydrochloride** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Appearance	White to pale cream or pale blue powder, crystalline powder, crystals, or fine needle-like crystalline solid.	[1][2][3][5][6][7][8]
Melting Point	150-160 °C	[1]
154-157 °C	[8]	
155-156 °C	[2][3][9][10]	
157-158 °C	[5]	
126-127 °C	[6]	
Boiling Point	281.3 °C at 760 mmHg	[2][6]
Flash Point	140.3 °C	[2][6]
Solubility	Soluble in methanol and water.	[2][3][6]
Optical Rotation	$[\alpha]^{20}_D$ : $-8 \pm 1^\circ$ (c=2 in H <sub>2</sub> O)	[1]
$[\alpha]^{20}_D$ : +32.2° to +35.2° (c=2 in C <sub>2</sub> H <sub>5</sub> OH)	[8]	
$[\alpha]^{20}_D$ : -7.8° (c=2 in H <sub>2</sub> O)	[9][10]	
$[\alpha]^{21}_D$ : +33.7° (c=2 in C <sub>2</sub> H <sub>5</sub> OH)	[3][6]	
Water Content	≤1% (Karl Fischer Titration)	[7]
Hygroscopicity	Hygroscopic	[2][3]
Storage	Store at room temperature or between 0-8 °C, in a dark, dry, and tightly sealed container.	[1][2][3][5][6]

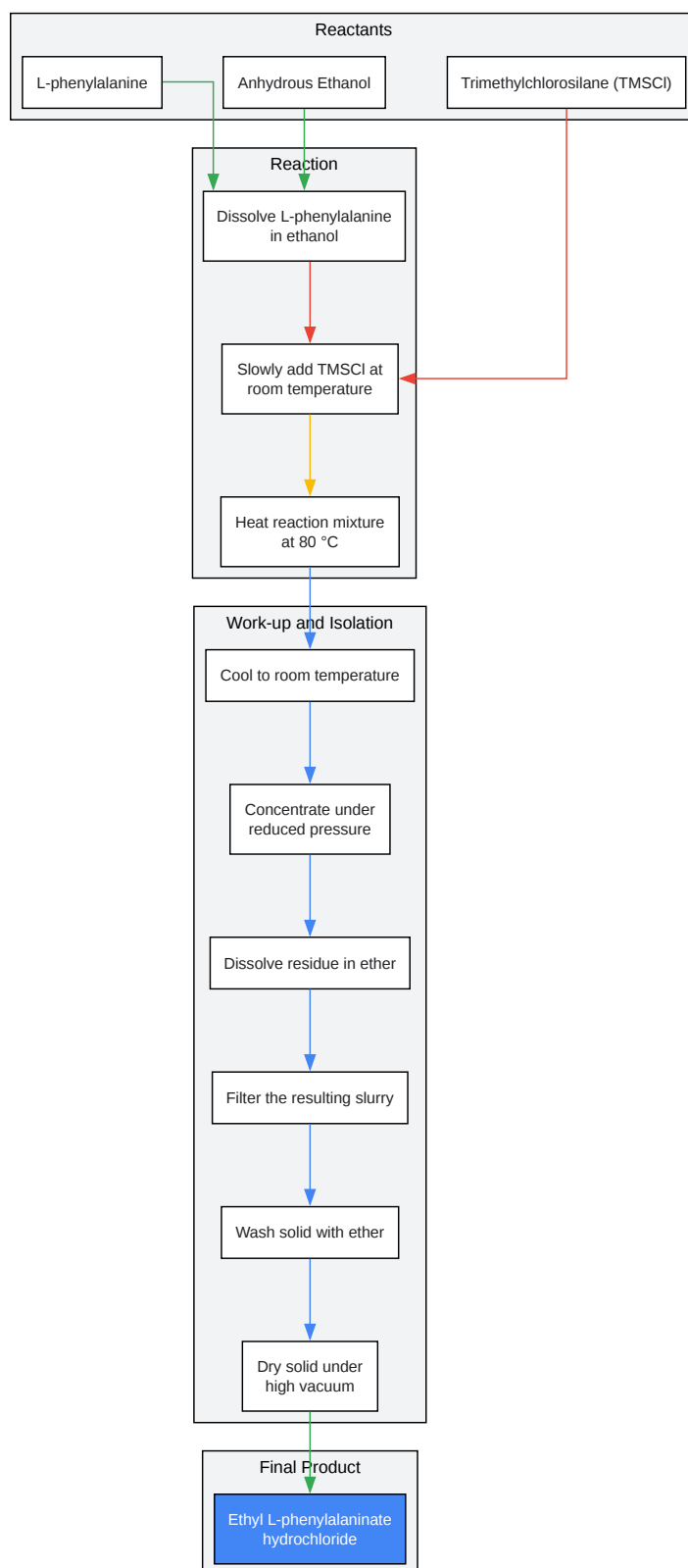
## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are based on standard laboratory techniques. While the cited sources do not provide exhaustive step-by-step procedures for each measurement, the general methodologies are well-established in the field of chemistry.

- **Melting Point Determination:** Typically determined using a melting point apparatus where a small sample is heated at a controlled rate. The range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.
- **Boiling and Flash Point Determination:** These are standard methods that involve heating the substance under controlled conditions to determine the temperature of vaporization and the temperature at which the vapor can be ignited, respectively.
- **Solubility Assessment:** This involves adding a specified amount of the solute to a known volume of the solvent at a given temperature and observing the extent of dissolution.
- **Optical Rotation Measurement:** Measured using a polarimeter. A solution of the compound with a known concentration is prepared, and the angle of rotation of plane-polarized light passing through the solution is measured. The specific rotation is then calculated based on the observed rotation, path length, and concentration.
- **Water Content Analysis:** The Karl Fischer titration method is a standard technique for quantifying the amount of water in a sample.<sup>[7]</sup>

## Synthesis Workflow

The synthesis of **Ethyl L-phenylalaninate hydrochloride** from L-phenylalanine is a common procedure in organic chemistry. The following diagram illustrates a typical workflow for this synthesis.



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Caption: A flowchart illustrating the synthesis of **Ethyl L-phenylalaninate hydrochloride**.

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Address: 3281 E Guasti Rd

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